

safety data sheet for Fenhexamid-d10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fenhexamid-d10*

Cat. No.: *B15295614*

[Get Quote](#)

An in-depth review of available safety and technical data for **Fenhexamid-d10** indicates that a comprehensive Safety Data Sheet (SDS) specifically for the deuterated isotopologue is not readily available. Standard practice for such labeled compounds often involves referencing the SDS of the unlabeled parent compound, Fenhexamid, for detailed safety information. This guide synthesizes the available data for Fenhexamid and supplements it with specific information for **Fenhexamid-d10** where available, presenting it in a format suitable for researchers, scientists, and drug development professionals.

Substance Identification

Fenhexamid-d10 is the deuterated form of Fenhexamid, a foliar fungicide. The deuterium labeling is typically on the cyclohexane ring.

Identifier	Data	Source
Analyte Name	Fenhexamid-d10	[1][2]
Synonyms	N-(2,3-Dichloro-4-hydroxyphenyl)-1-methyl(cyclohexane-d10)carboxamide	[1][2]
CAS Number	1246815-53-1	[1]
Molecular Formula	C ₁₄ H ₇ D ₁₀ Cl ₂ NO ₂	
Molecular Weight	312.26 g/mol	
Unlabeled CAS Number	126833-17-8	

Physical and Chemical Properties

The following data pertains to the unlabeled Fenhexamid. It is anticipated that the properties of **Fenhexamid-d10** will be very similar.

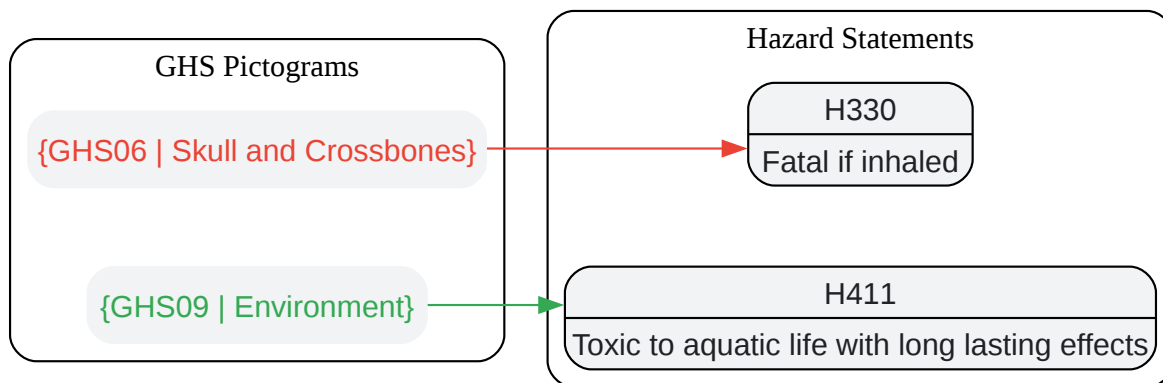
Property	Value	Source
Physical State	White powder	
Melting Point	153 °C	
Boiling Point	320 °C	
Flash Point	> 150 °C (> 302 °F)	
Density	1.34 at 20 °C	
Vapor Pressure	3 x 10 ⁻⁹ mm Hg at 20 °C (Extrapolated)	
Partition Coefficient (n-octanol/water)	log Kow = 3.51	
Dissociation Constant (pKa)	7.3	
Solubility in Water	No data available	

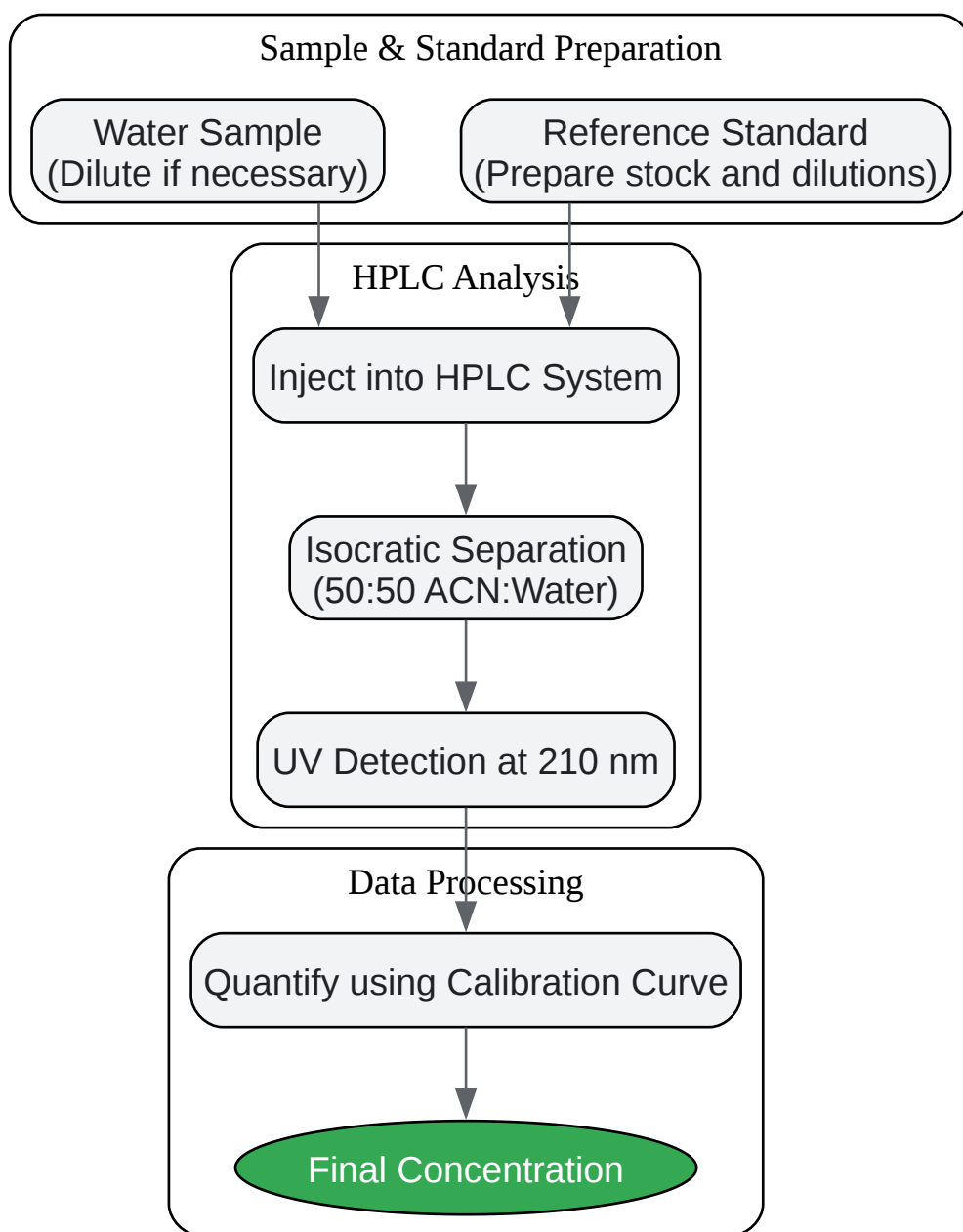
Hazard Identification and Classification

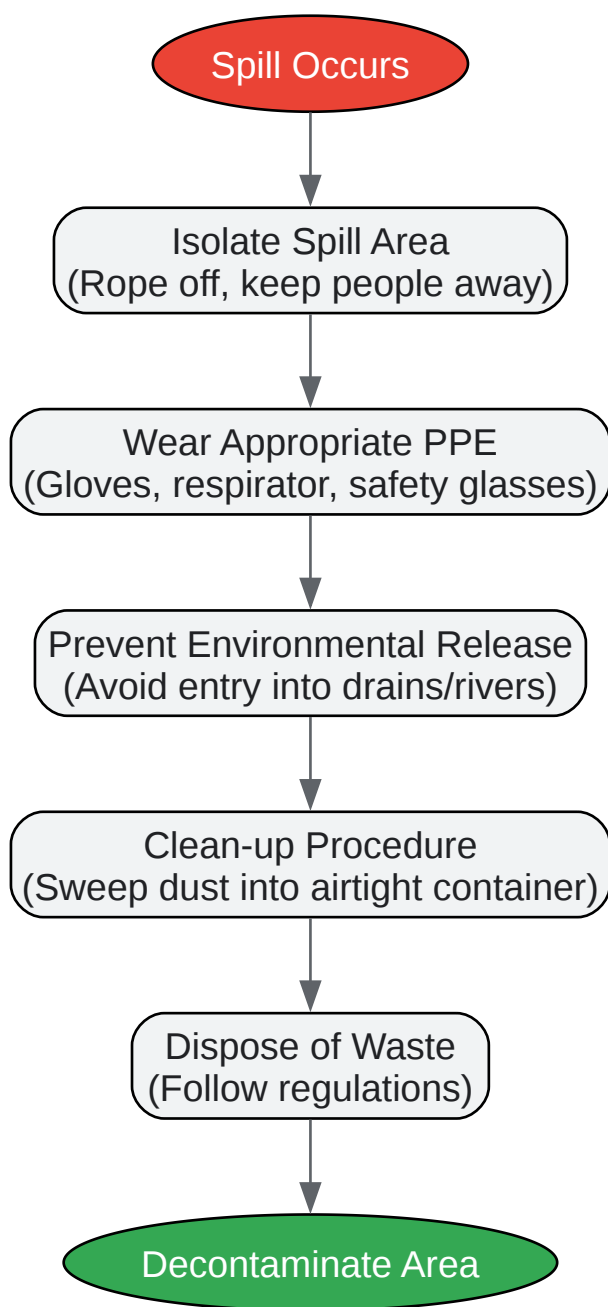
The hazard classification for Fenhexamid is as follows:

Classification	Hazard Statement	Pictogram	Source
Hazardous to the aquatic environment - chronic hazard, Category 2	H411: Toxic to aquatic life with long lasting effects	GHS09 (Environment)	
Acute toxicity - Inhalation (Dusts/Mists), Category 2	H330: Fatal if inhaled	GHS06 (Skull and crossbones)	

Note: There can be variations in classification between suppliers and regulatory bodies.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fenhexamid-d10 | CAS 1246815-53-1 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [safety data sheet for Fenhexamid-d10]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15295614#safety-data-sheet-for-fenhexamid-d10>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com